

# Physical properties of 4-Bromophthalic acid anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromophthalic acid

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An In-depth Technical Guide to the Physical Properties of **4-Bromophthalic Acid** Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-Bromophthalic acid** anhydride, a crucial intermediate in the synthesis of various organic compounds, including dyes, pigments, and pharmaceuticals.<sup>[1]</sup> This document outlines its fundamental characteristics, presents quantitative data in a structured format, and details the experimental protocols for their determination.

## Core Physical Properties

**4-Bromophthalic acid** anhydride is an organic compound with the chemical formula  $C_8H_3BrO_3$ .<sup>[2][3]</sup> It typically presents as an off-white to white crystalline powder.<sup>[1][2][3][4]</sup>

## Quantitative Physical Data

The following table summarizes the key physical properties of **4-Bromophthalic acid** anhydride.

Property	Value	Source(s)
Molecular Formula	$C_8H_3BrO_3$	[2][3][5]
Molecular Weight	227.01 g/mol	[2][3][5][6]
Appearance	Off-white to white crystalline powder	[1][2][3][7]
Melting Point	107 °C (with reported ranges of 106-111 °C)	[2][3][8][9]
Boiling Point	361.8 °C at 760 mmHg	[1][2]
Density	1.911 g/cm³	[2]
Solubility	Very soluble in Benzene; soluble in other organic solvents like acetone and ethanol; sparingly soluble in water.	[1][2][10]
Refractive Index	1.651	[2][3]
Flash Point	172.6 °C	[2][3]

## Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for the identification, purity assessment, and application of chemical compounds.[11][12] The following sections detail the standard methodologies for measuring the key physical properties of **4-Bromophthalic acid anhydride**.

### Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity.[11] Pure crystalline solids typically exhibit a sharp melting point, while impurities tend to lower and broaden the melting range.[11][12] The capillary method is a widely used technique for this determination.[13]

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **4-Bromophthalic acid** anhydride is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[11][14]
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.[14] This assembly is then placed in a heating bath (such as a Thiele tube filled with oil) or a modern digital melting point apparatus.[11]
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially when approaching the expected melting point.[11][14]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a liquid is recorded as the end of the melting range.[11][14]



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Caption: Workflow for Melting Point Determination.

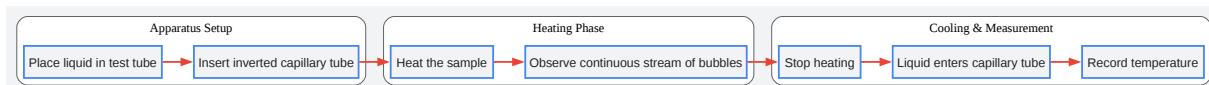
## Boiling Point Determination (Micro-Reflux Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[15] For small sample quantities, the micro-reflux method is a suitable technique.[16][17]

Methodology:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed in a test tube.[16][17]

- Apparatus Setup: An inverted capillary tube (sealed at one end) is placed inside the test tube containing the liquid. The test tube is then heated in a suitable apparatus, such as an oil bath or a heating block.[16][18]
- Heating and Observation: The sample is heated, causing air and eventually the substance's vapor to escape from the capillary tube, seen as a stream of bubbles.[16] Heating is then discontinued.
- Data Recording: As the apparatus cools, the vapor pressure inside the capillary tube decreases. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[15][16] This occurs when the external pressure equals the vapor pressure of the substance.[15]



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Caption: Workflow for Boiling Point Determination.

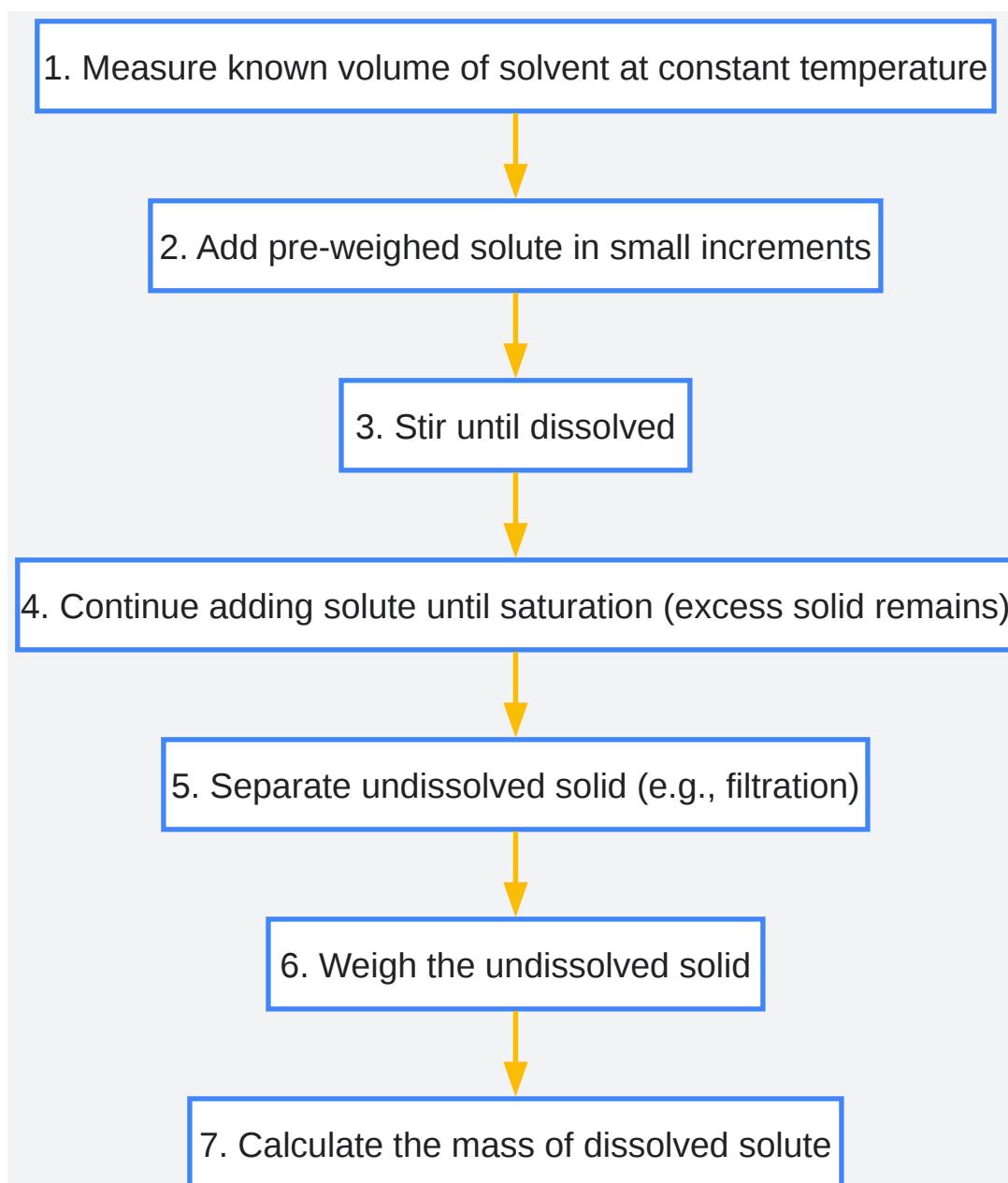
## Solubility Determination

Solubility is defined as the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[19]

Methodology:

- Solvent Preparation: A known volume of the desired solvent (e.g., Benzene) is placed in a flask and maintained at a constant temperature.[19][20]
- Solute Addition: A pre-weighed amount of **4-Bromophthalic acid** anhydride is added to the solvent in small increments.[19]

- Equilibration: After each addition, the mixture is stirred or agitated until the solid is completely dissolved. This process is continued until a small amount of undissolved solid remains, indicating that the solution is saturated.[19][21]
- Analysis: The undissolved solute is separated from the saturated solution by filtration. The amount of dissolved solute is then determined by subtracting the mass of the undissolved solid from the total mass of the solid added.[19] The solubility is then expressed as mass of solute per volume or mass of solvent.

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Caption: Workflow for Solubility Determination.

## Safety and Handling

**4-Bromophthalic acid** anhydride is classified as an irritant and is corrosive.[4][5][6] It can cause irritation to the eyes, skin, and respiratory system.[1][4][6] Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical.[6] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.[6][22]

## Conclusion

The physical properties of **4-Bromophthalic acid** anhydride are well-defined, making it a reliable compound for various applications in research and development. The experimental protocols outlined in this guide provide a framework for the consistent and accurate determination of these properties, ensuring data quality and reproducibility in scientific investigations. Adherence to proper safety protocols is paramount when working with this compound.

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- To cite this document: BenchChem. [Physical properties of 4-Bromophthalic acid anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181821#physical-properties-of-4-bromophthalic-acid-anhydride]

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